

Framework for Linearity Range Evaluation

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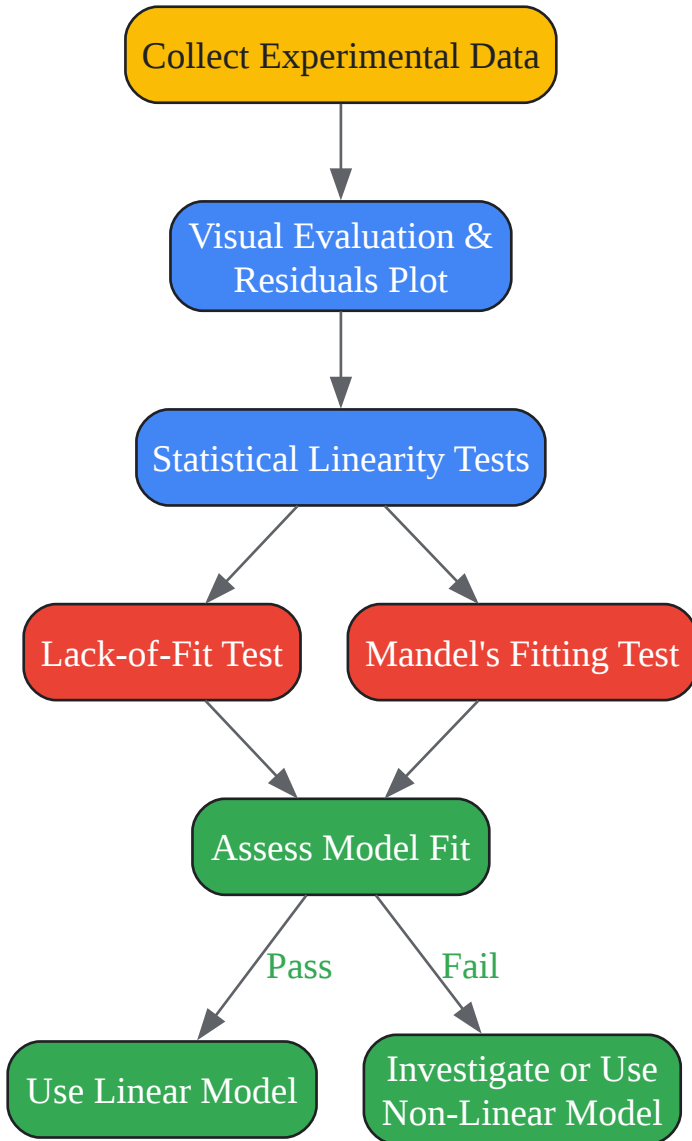
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The table below summarizes the core parameters for designing a linearity evaluation study, based on general LC-MS method validation principles [1].

Parameter	Recommendation & Purpose	Application Example
Calibration Type	Matrix-matched standards preferred to account for matrix effects on ionization [1].	Prepare standards in blank matrix extract (e.g., tomato homogenate for pesticide analysis) [1].
Number of Concentration Levels	Minimum of 6 , but ~10 levels recommended to adequately define the range and for robust statistical analysis [1].	-
Concentration Range	Must encompass lowest (5%) to highest (120%) expected analyte release in samples [1] [2].	A range from 5% to 120% of the nominal target concentration [2].
Measurement Protocol	Analysis order should be randomized to account for instrument drift; each level measured in at least 2 replicates [1].	-

Protocols for Statistical Evaluation

After collecting data, linearity of the calibration curve is evaluated. The general workflow and statistical methods are summarized in the following diagram and table.



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Test	Purpose & Calculation	Interpretation
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| **Lack-of-Fit Test** [1] | Compares deviation from linear model (MSS_{LOF}) to inherent random error (MSS_{error}). $F_{calculated} = MSS_{LOF} / MSS_{error}$ | If $F_{calculated} > F_{tabulated}$, the **linear model is not adequate.** ||

Mandel's Fitting Test [1] | Compares the goodness-of-fit of a linear model (S_{y1}) vs. a non-linear model like

a parabola (S_{y2}). $F_{\text{calculated}} = S_{y2}^2 / S_{y1}^2$ | If $F_{\text{calculated}} > F_{\text{tabulated}}$, the **non-linear model provides a significantly better fit.** | | **Equivalence Testing** [3] | Uses a two one-sided tests (TOST) approach to evaluate if the bias from using a linear model is within pre-specified, acceptable limits. | A closed-form solution that makes testing easier to implement. |

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